

# "Tetrakis(4-nitrophenyl)methane molecular formula and weight"

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## Compound of Interest

Compound Name: *Tetrakis(4-nitrophenyl)methane*

Cat. No.: *B1336605*

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## Technical Data: Tetrakis(4-nitrophenyl)methane

This document provides the core chemical properties of **Tetrakis(4-nitrophenyl)methane**, a compound of interest in various research and development applications. The information is presented for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

**Tetrakis(4-nitrophenyl)methane** is a highly symmetric, tetrahedral molecule.<sup>[1]</sup> Its structure is characterized by a central carbon atom bonded to four 4-nitrophenyl groups. The presence of electron-withdrawing nitro groups significantly influences the electronic properties of the tetrahedral core.<sup>[2]</sup>

A summary of its key identifiers and molecular properties is provided in the table below.

Property	Value
Molecular Formula	C <sub>25</sub> H <sub>16</sub> N <sub>4</sub> O <sub>8</sub> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	500.42 g/mol <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	1-nitro-4-[tris(4-nitrophenyl)methyl]benzene <a href="#">[4]</a>
CAS Number	60532-62-9 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Synonyms	tetra(p-nitrophenyl)methane, tetra(4-nitrophenyl)methane <a href="#">[3]</a>

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## References

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- 2. Buy Tetrakis(4-aminophenyl)methane | 60532-63-0 [smolecule.com]
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